

Safe Disposal of Diisobutylaluminium Hydride (DIBAL-H): A Procedural Guide

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Compound of Interest

Compound Name: *Dibal-H*

Cat. No.: *B7800973*

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Diisobutylaluminium hydride (**DIBAL-H**) is a potent and versatile reducing agent utilized extensively in organic synthesis. However, its pyrophoric nature, reacting spontaneously with air and violently with water, necessitates stringent and meticulous disposal procedures.^{[1][2]} This guide provides essential, step-by-step instructions for the safe quenching and disposal of residual **DIBAL-H** in a laboratory setting, ensuring researcher safety and compliance with institutional protocols.

Immediate Safety and Handling Precautions

Prior to commencing any disposal procedure, adherence to the following safety protocols is imperative to mitigate risks of fire, explosion, and severe injury.^[1]

Personal Protective Equipment (PPE): A comprehensive PPE ensemble is mandatory when handling **DIBAL-H**. This includes:

- Flame-resistant lab coat: To protect against fire hazards.^[1]
- Chemical splash goggles and a face shield: For comprehensive eye and face protection.^[1]
- Chemical-resistant gloves: Nitrile or neoprene gloves are suitable; wearing two pairs is recommended.^[1]
- Appropriate footwear: Closed-toe shoes are required.^[1]

Engineering Controls:

- All handling and disposal of **DIBAL-H** must be conducted within a certified chemical fume hood to ensure proper ventilation.[\[1\]](#)[\[3\]](#)
- An inert atmosphere, typically nitrogen or argon, is essential to prevent contact with air and moisture.[\[1\]](#)[\[2\]](#)
- Use spark-proof tools to avoid ignition sources.[\[1\]](#)

Emergency Preparedness:

- A Class D dry powder fire extinguisher must be readily accessible. Do not use water, carbon dioxide, or foam extinguishers on **DIBAL-H** fires.[\[1\]](#)
- A safety shower and eyewash station must be in close proximity and unobstructed.[\[1\]](#)
- Have a container of sand or other dry, inert absorbent material available for immediate containment of spills.[\[1\]](#)[\[3\]](#)

Quantitative Data for DIBAL-H Handling

While precise ratios for quenching can vary based on the concentration of the **DIBAL-H** solution and specific experimental conditions, the following table provides general guidelines.

Property	Value
Molecular Formula	C ₈ H ₁₉ Al
Density	0.798 g/mL
Boiling Point	105 °C @ 0.2 mm Hg
Melting Point	-80 °C
Flash Point	> -22 °C
Autoignition Temp.	> 225 °C
Quenching Temp.	-78°C to 0°C

Data sourced from various safety and technical documents.[\[1\]](#)[\[3\]](#)

Step-by-Step DIBAL-H Quenching and Disposal Protocol

The fundamental principle of safe **DIBAL-H** disposal is the slow and sequential reaction with progressively more reactive quenching agents to manage the exothermic reaction at each stage.^[1]

1. Preparation and Dilution:

- Conduct the entire procedure under an inert atmosphere (nitrogen or argon).^[1]
- If quenching a reaction mixture, ensure it is cooled to a low temperature, typically between -78°C and 0°C, using an appropriate cooling bath (e.g., dry ice/acetone or ice/water).^{[1][4]}
- For residual **DIBAL-H** in a reagent bottle, it is advisable to first dilute it with an anhydrous, non-reactive solvent such as toluene or heptane.^[1]

2. Initial Quenching (Slow and Controlled):

- Slowly and dropwise, add a less reactive alcohol such as isopropanol to the cooled **DIBAL-H** solution with vigorous stirring.^[3] A common alternative is methanol.^{[4][5]}
- Maintain the low temperature throughout the addition. The reaction is highly exothermic and will generate gas. The rate of addition should be controlled to keep the reaction from becoming too vigorous.

3. Secondary Quenching:

- Once the initial vigorous reaction has subsided, a more reactive quenching agent can be slowly added. This is typically a saturated aqueous solution of Rochelle's salt (sodium potassium tartrate).^{[6][7]} This method is often preferred as it helps to break up any gelatinous aluminum salt precipitates, making the mixture easier to handle.^[7]
- Alternatively, after the initial quench with an alcohol, water or a dilute acid can be cautiously added.^[5]

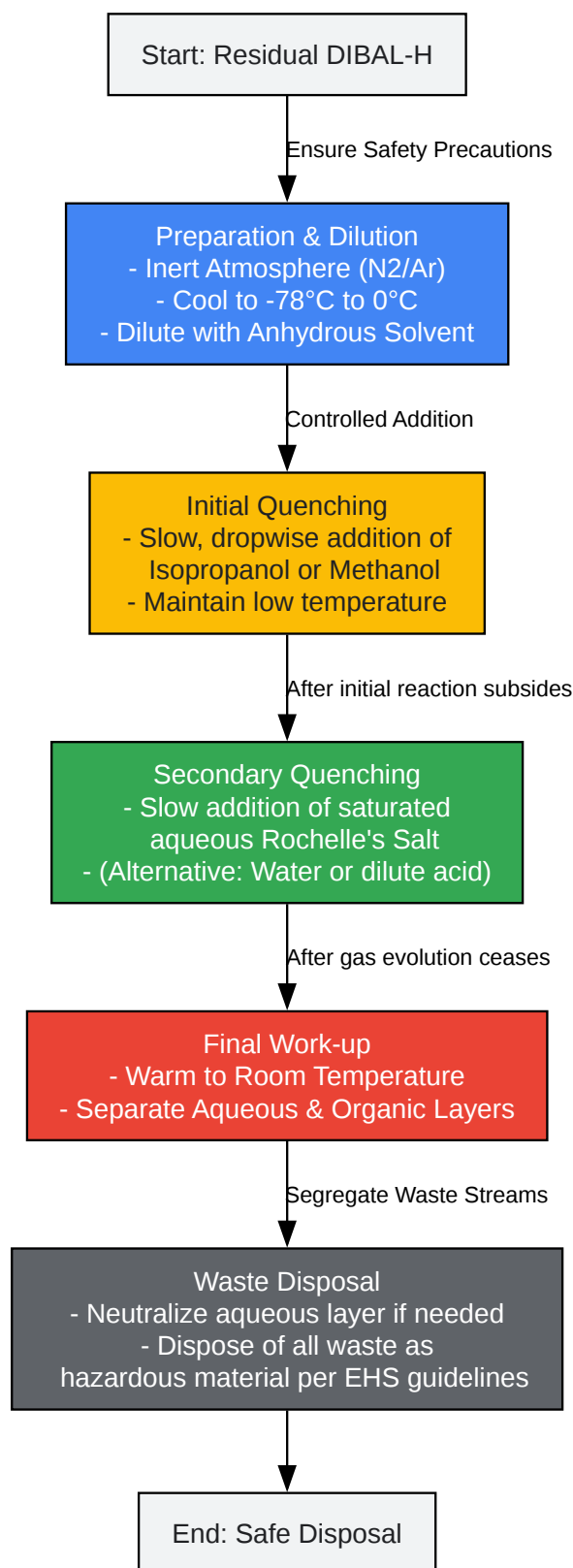
4. Final Work-up and Disposal:

- Allow the quenched mixture to warm to room temperature slowly.
- If Rochelle's salt was used, continue stirring until two clear layers are observed.[\[7\]](#)
- Separate the organic and aqueous layers.
- The aqueous layer, containing the aluminum salts, should be neutralized if necessary and disposed of as hazardous waste according to your institution's guidelines.
- The organic layer can be washed, dried, and concentrated if desired to recover any product, or disposed of as hazardous organic waste.
- Segregate the waste into appropriately labeled containers for hazardous waste disposal.[\[1\]](#)
Do not pour the quenched mixture down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[1\]](#)

Spill Management

In the event of a **DIBAL-H** spill, immediate and decisive action is critical.

- Small Spills (a few milliliters): Alert personnel in the immediate area. If it is safe to do so, cover the spill with a generous amount of dry sand or another inert absorbent material.[\[1\]](#)[\[3\]](#)
Using spark-proof tools, carefully collect the absorbed material into a dry container and begin the quenching procedure in a safe, controlled manner.[\[1\]](#)
- Large Spills: Evacuate the laboratory immediately.[\[1\]](#) Activate the fire alarm and contact your institution's emergency response team, providing them with the specific details of the spill (chemical, quantity, location).[\[1\]](#)



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Caption: Workflow for the safe quenching and disposal of **DIBAL-H**.

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